

Mass Spectrometry Methods for Detecting (Rac)-AZD8186 Metabolites: Application Notes and Protocols

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Compound of Interest

Compound Name: (Rac)-AZD8186

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Abstract

(Rac)-AZD8186 is a potent and selective inhibitor of the phosphoinositide 3-kinase (PI3K) beta (PI3K β) and delta (PI3K δ) isoforms, which are critical components of the PI3K/AKT/mTOR signaling pathway. Dysregulation of this pathway is a hallmark of many cancers, making AZD8186 a promising therapeutic agent. The detection and quantification of AZD8186 and its metabolites in biological matrices are essential for pharmacokinetic (PK), pharmacodynamic (PD), and drug metabolism and pharmacokinetics (DMPK) studies. This document provides detailed application notes and protocols for the analysis of **(Rac)-AZD8186** and its metabolites using mass spectrometry-based methods, primarily focusing on liquid chromatography-tandem mass spectrometry (LC-MS/MS).

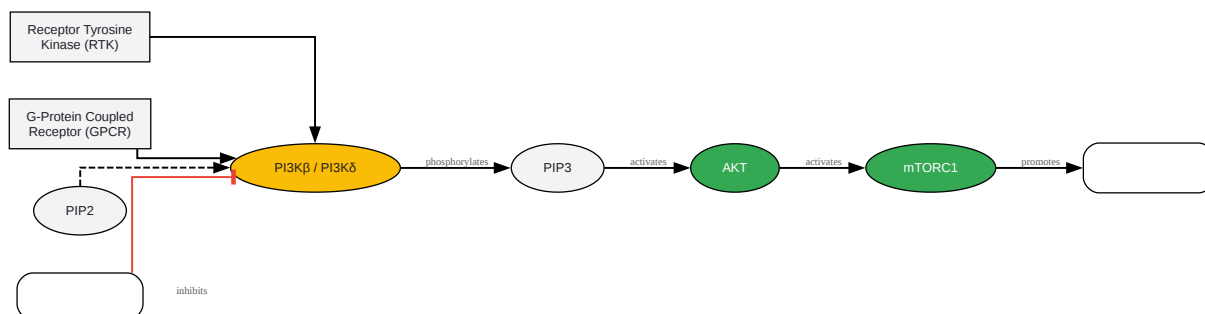
Introduction

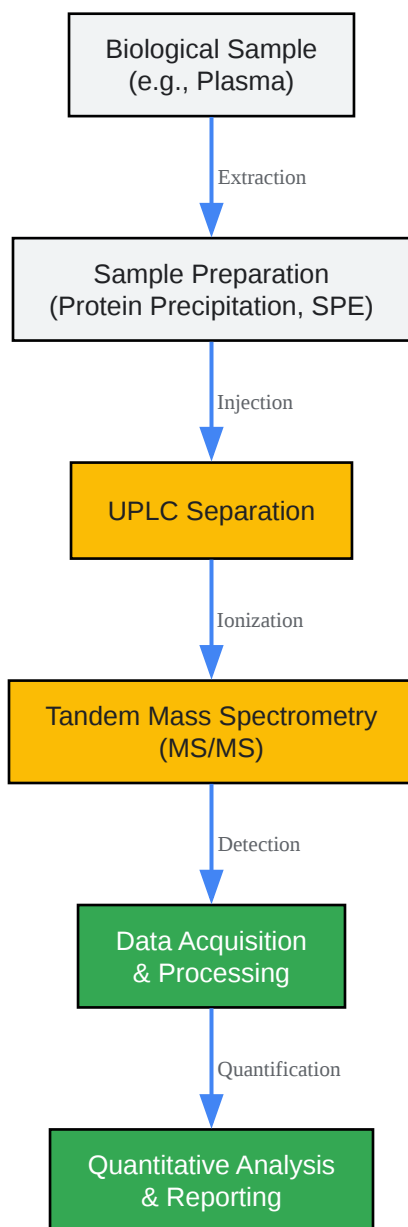
AZD8186 is an orally bioavailable small molecule that targets the p110 β and p110 δ catalytic subunits of PI3K. By inhibiting these isoforms, AZD8186 effectively downregulates the PI3K/AKT/mTOR signaling cascade, leading to decreased tumor cell proliferation and survival. [1] Understanding the metabolic fate of AZD8186 is crucial for characterizing its overall exposure, identifying potentially active or toxic metabolites, and establishing a comprehensive pharmacokinetic profile.

Mass spectrometry, particularly when coupled with liquid chromatography, offers the high sensitivity and selectivity required for the quantitative analysis of drugs and their metabolites in complex biological fluids such as plasma. A validated bioanalytical method for the determination of **(Rac)-AZD8186** and its active metabolite, AZ13472080, in plasma has been developed and utilized in clinical trials.^[2] This document outlines the key experimental procedures and provides representative protocols for such analyses.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway of **(Rac)-AZD8186** and a general workflow for the mass spectrometric analysis of its metabolites.





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References

- 1. Facebook [cancer.gov]

- 2. A Phase I Study Investigating AZD8186, a Potent and Selective Inhibitor of PI3K β/δ , in Patients with Advanced Solid Tumors - PMC [pmc.ncbi.nlm.nih.gov]
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